

Isopropyl 1H-indole-3-propionate chemical properties and structure

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Compound of Interest

Compound Name: *Isopropyl 1H-indole-3-propionate*

Cat. No.: *B11877977*

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Isopropyl 1H-indole-3-propionate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties, structure, and potential biological relevance of **Isopropyl 1H-indole-3-propionate**. Given the limited direct experimental data on this specific ester, this document also includes comprehensive information on its parent compound, Indole-3-propionic acid (IPA), a well-researched metabolite with significant biological activity.

Chemical Properties and Structure

Isopropyl 1H-indole-3-propionate is the isopropyl ester of Indole-3-propionic acid. While specific experimental data for the ester are not widely available, the properties of the parent acid provide a valuable reference point for researchers.

Data Presentation: Chemical and Physical Properties

Property	Isopropyl 1H-indole-3-propionate	Indole-3-propionic acid (Parent Compound)
CAS Number	93941-02-7[1]	830-96-6[2][3][4]
Molecular Formula	C ₁₄ H ₁₇ NO ₂	C ₁₁ H ₁₁ NO ₂ [2][3]
Molecular Weight	231.29 g/mol	189.21 g/mol [2]
Melting Point	Data not available	134-135 °C[2]
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available
LogP	Data not available	1.75[2]

Chemical Structure

The structure of **Isopropyl 1H-indole-3-propionate** consists of an indole ring system substituted at the third position with a propionic acid moiety that has been esterified with an isopropyl group.

Isopropyl 1H-indole-3-propionate

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Caption: Chemical structure of **Isopropyl 1H-indole-3-propionate**.

Experimental Protocols

Representative Synthesis: Fischer Esterification of Indole-3-propionic Acid

While a specific protocol for the synthesis of **Isopropyl 1H-indole-3-propionate** is not readily available in the reviewed literature, a standard Fischer esterification of the parent carboxylic acid, Indole-3-propionic acid, with isopropanol can be proposed as a reliable method of preparation.

Objective: To synthesize **Isopropyl 1H-indole-3-propionate** from Indole-3-propionic acid and isopropanol.

Materials:

- Indole-3-propionic acid (IPA)
- Isopropanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Rotary evaporator
- Standard laboratory glassware for reflux and extraction

Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve Indole-3-propionic acid in an excess of anhydrous isopropanol.
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).

- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate. Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine to remove any remaining water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **Isopropyl 1H-indole-3-propionate**.
- **Purification:** The crude product can be further purified by column chromatography if necessary.



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Caption: Experimental workflow for the synthesis of **Isopropyl 1H-indole-3-propionate**.

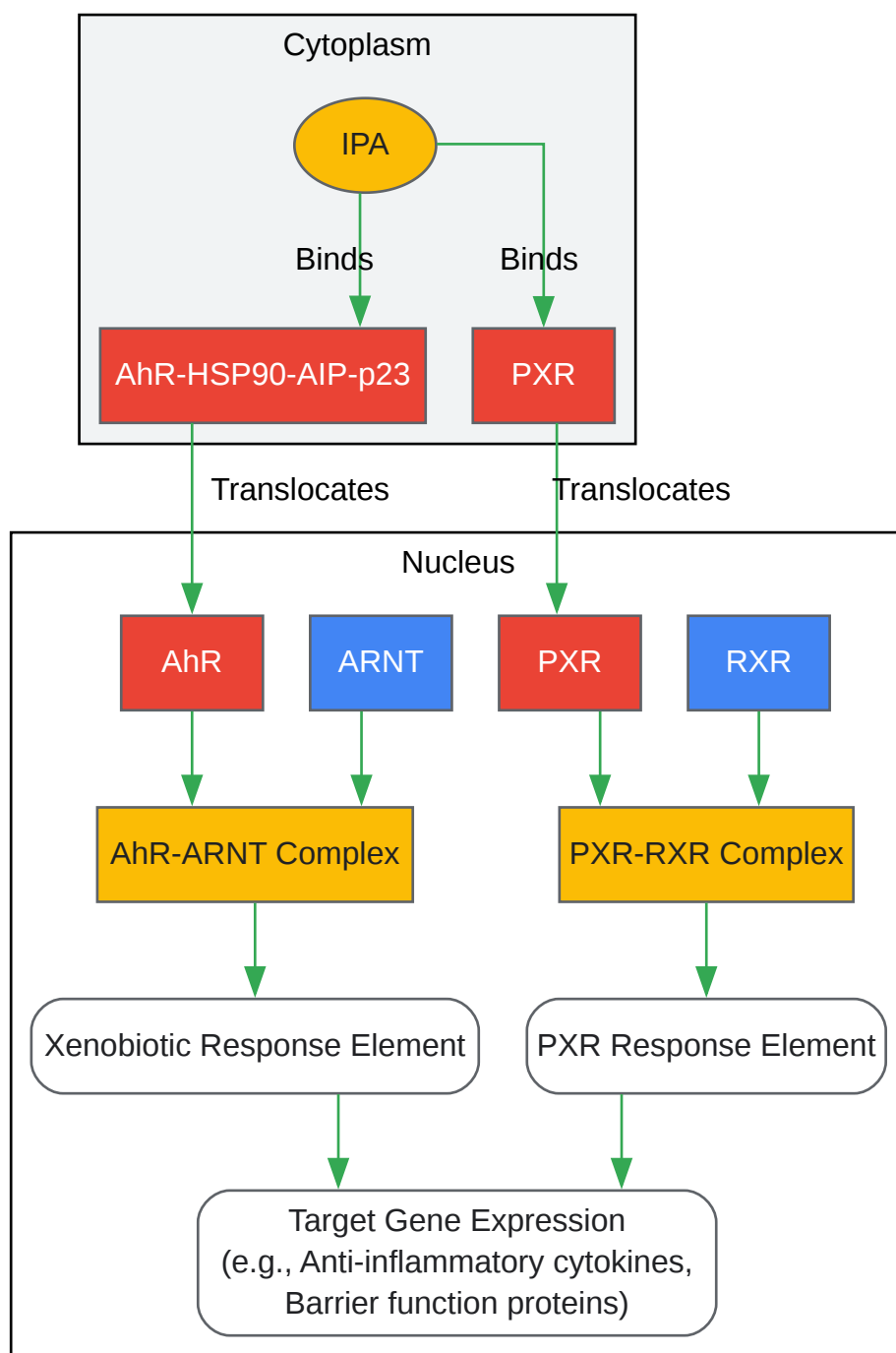
Biological Activity and Signaling Pathways

Direct studies on the biological activity of **Isopropyl 1H-indole-3-propionate** are limited. However, it is plausible that the ester may act as a prodrug, being hydrolyzed in vivo to the biologically active Indole-3-propionic acid (IPA).[5][6][7] IPA is a well-characterized metabolite produced by the gut microbiota from tryptophan and has been shown to possess a range of biological effects, including neuroprotective, antioxidant, and anti-inflammatory properties.[8][9]

IPA-Mediated Signaling Pathways

IPA is known to be a ligand for the Aryl Hydrocarbon Receptor (AhR) and the Pregnane X Receptor (PXR).[8][9][10] Activation of these nuclear receptors can modulate gene expression, leading to a variety of physiological responses.

- Aryl Hydrocarbon Receptor (AhR) Pathway: Upon binding of ligands like IPA, the AhR translocates to the nucleus, where it dimerizes with the AhR nuclear translocator (ARNT). This complex then binds to xenobiotic response elements (XREs) in the DNA, leading to the transcription of target genes. This pathway is involved in regulating immune responses and inflammation.[\[9\]](#)[\[10\]](#)
- Pregnane X Receptor (PXR) Pathway: IPA can also activate PXR, which plays a crucial role in xenobiotic metabolism and maintaining intestinal barrier function.[\[8\]](#)[\[11\]](#) PXR activation can lead to the suppression of inflammatory signaling pathways, such as that mediated by NF- κ B.[\[11\]](#)



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Caption: Signaling pathways of Indole-3-propionic acid (IPA) via AhR and PXR.

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